

Application Note: Determination of Fosthiazate Residues by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Fosthiazate*

Cat. No.: *B052061*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fosthiazate is an organophosphorus nematicide and insecticide used to control a variety of soil-dwelling nematodes and insects in crops such as tomatoes and cucumbers.[1][2] Due to its potential toxicity, monitoring its residue levels in environmental and food samples is crucial for ensuring consumer safety and environmental protection. Gas chromatography coupled with mass spectrometry (GC-MS) is a highly effective analytical technique for the determination of **Fosthiazate**. [1][3] Its high sensitivity and selectivity make it ideal for identifying and quantifying trace levels of pesticide residues in complex matrices.[4]

This application note provides detailed protocols for the extraction of **Fosthiazate** from water, soil, and cucumber samples, followed by analysis using GC-MS. The methodologies are based on established techniques such as Solid-Phase Extraction (SPE) for water samples and a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based method for solid matrices.[1][3]

Principle

The analytical method involves extracting **Fosthiazate** from the sample matrix, followed by a cleanup step to remove interfering co-extractives. The purified extract is then injected into the

GC-MS system. In the gas chromatograph, **Fosthiazate** is separated from other components based on its volatility and interaction with the stationary phase of the analytical column. The separated compound then enters the mass spectrometer, where it is ionized, fragmented, and detected. The mass spectrometer is operated in Selected Ion Monitoring (SIM) mode, which provides high sensitivity and selectivity by monitoring specific ions characteristic of **Fosthiazate**.^[3]

Experimental Protocols

Protocol 1: Fosthiazate Analysis in Water Samples via SPE

This protocol is adapted for the extraction and concentration of **Fosthiazate** from water samples.^[3]

1. Materials and Reagents:

- **Fosthiazate** analytical standard
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- C18 Solid-Phase Extraction (SPE) cartridges
- 0.45 µm cellulose filters
- Glass vials
- Nitrogen evaporator

2. Sample Preparation and Extraction:

- Filter the water sample (e.g., 100 mL) through a 0.45 µm cellulose filter to remove particulate matter.^[3]
- Add 1 mL of methanol to the filtered water sample.^[3]

- Condition a C18 SPE cartridge by passing methanol followed by deionized water.
- Load the water sample onto the conditioned C18 cartridge at a flow rate of approximately 1.5 mL/min.[3]
- After loading, dry the cartridge.
- Elute the retained **Fosthiazate** from the cartridge using a small volume of an appropriate solvent, such as 1 mL of methanol or 5 mL of dichloromethane.[3][5]
- Concentrate the eluate to near dryness under a gentle stream of nitrogen.[5]
- Reconstitute the residue in a known volume (e.g., 0.5 mL) of methanol or dichloromethane for GC-MS analysis.[3][5]

Protocol 2: Fosthiazate Analysis in Soil and Cucumber via QuEChERS

This protocol is based on the QuEChERS method for extracting **Fosthiazate** from solid matrices like soil and cucumber.[1]

1. Materials and Reagents:

- **Fosthiazate** analytical standard
- Acetonitrile (HPLC grade)
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium acetate)
- Dispersive SPE (d-SPE) cleanup tubes containing primary secondary amine (PSA) and magnesium sulfate
- Centrifuge and centrifuge tubes (50 mL)
- Homogenizer

2. Sample Preparation and Extraction:

- Homogenize a representative sample (e.g., 10 g) of cucumber or soil.[6]
- Place the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.[6]
- Add the appropriate QuEChERS extraction salts.
- Shake the tube vigorously for 1 minute to ensure thorough mixing and extraction.[6]
- Centrifuge the tube at a suitable speed (e.g., 5000 rpm) for 5 minutes.[7]
- Transfer the supernatant (acetonitrile layer) to a d-SPE cleanup tube.
- Vortex the d-SPE tube for 1 minute.
- Centrifuge for 5 minutes.
- The resulting supernatant is ready for direct GC-MS analysis.[1]

GC-MS Instrumental Conditions

The following table outlines typical instrumental parameters for the analysis of **Fosthiazate**.

Parameter	Setting
Gas Chromatograph (GC)	
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness[8]
Carrier Gas	Helium, constant flow rate of 1.0 mL/min[9]
Injection Mode	Splitless, 1-2 µL injection volume[8][9]
Inlet Temperature	250 °C[9][10]
Oven Program	Initial 50°C (hold 1 min), ramp at 25°C/min to 150°C, then ramp at 10°C/min to 300°C (hold 5 min)[8]
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI), 70 eV[8]
Ion Source Temperature	230 °C[8]
Interface Temperature	250 °C - 290°C[10]
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	Quantifier: 195, Qualifiers: 126, 283[3]

Method Performance and Data

The described methods provide high sensitivity and reliability for the quantification of **Fosthiazate**. The performance characteristics from various studies are summarized below.

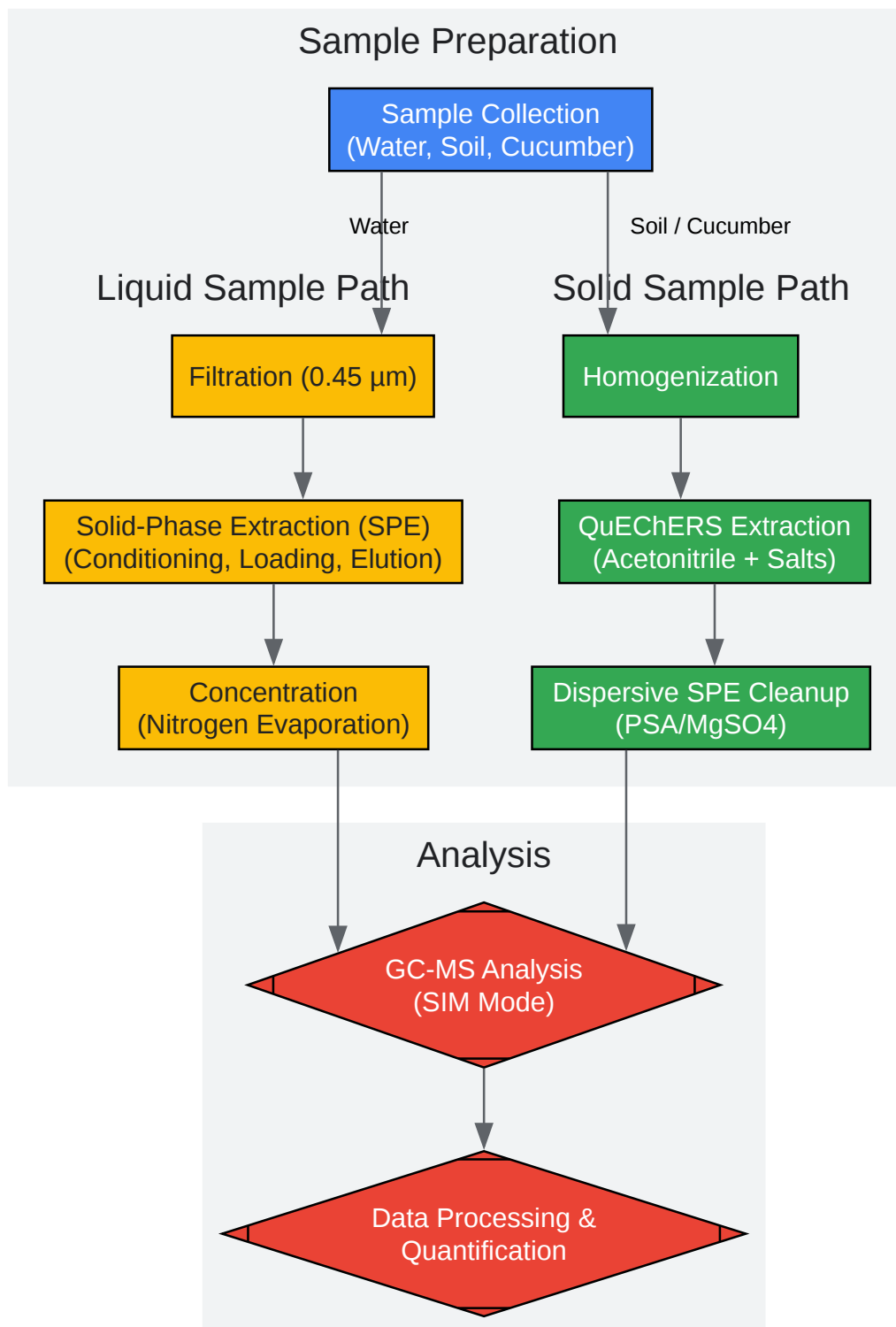
Matrix	Method	Linearity Range (µg/L or mg/kg)	Recovery (%)	Precision (RSD %)	LOQ (µg/L or mg/kg)	Reference
Water	SPE- GC/MS	0.282 - 141 µg/L	> 85.5%	< 4.42%	0.188 µg/L (est.)*	[3]
Cucumber	QuEChER S-GC/MS	Not Specified	91.2% - 99.0%	< 6.05%	20 µg/kg	[1]
Soil	QuEChER S-GC/MS	Not Specified	91.2% - 99.0%	< 6.05%	20 µg/kg	[1]
Soil	SPE-LC- UV	0.02 - 5.0 mg/kg	> 87%	< 11%	5 µg/kg	[11]

*LOQ estimated as 3.33 x LOD of 56.4 ng/L reported in the study.

Workflow Visualization

The general experimental workflow for the determination of **Fosthiazate** in different sample matrices is illustrated below.

Experimental Workflow for Fosthiazate Analysis

[Click to download full resolution via product page](#)Caption: Workflow for **Fosthiazate** determination by GC-MS.

Conclusion

The combination of Solid-Phase Extraction or QuEChERS sample preparation with GC-MS analysis provides a robust, sensitive, and reliable method for the determination of **Fosthiazate** residues in a variety of environmental and food matrices. The methods demonstrate excellent recovery, precision, and low limits of quantification, making them suitable for routine monitoring and regulatory compliance testing.

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